

A Comprehensive Technical Guide to the Solubility of Disodium Sebacate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disodium sebacate

Cat. No.: B1670765

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Disodium sebacate, the disodium salt of sebacic acid, is a versatile dicarboxylic acid salt with a wide range of applications in industrial and cosmetic formulations.[1] Its utility is often dictated by its solubility characteristics in various media. This technical guide provides an in-depth overview of the solubility of **disodium sebacate** in water and organic solvents, offering quantitative data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow. This information is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and formulation science.

Physicochemical Properties

- IUPAC Name: Disodium decanedioate
- CAS Number: 17265-14-4
- Molecular Formula: $C_{10}H_{16}Na_2O_4$
- Molecular Weight: 246.21 g/mol
- Appearance: White to almost white crystalline powder[1]

Aqueous Solubility

Disodium sebacate is highly soluble in water.^[1] The available quantitative data for its solubility in water at standard conditions is presented in the table below.

Table 1: Solubility of **Disodium Sebacate** in Water

Temperature (°C)	Solubility (g/L)
20	198.8 ^[2]

Solubility in Binary Solvent Mixtures

The solubility of **disodium sebacate** has been experimentally determined in various binary solvent mixtures. The following tables summarize the mole fraction solubility (x_1) of **disodium sebacate** in water + methanol, water + acetone, and water + dimethylformamide (DMF) mixtures at different temperatures. As a general trend, the solubility of **disodium sebacate** in these binary mixtures increases with rising temperature but decreases as the mole fraction of the organic solvent increases.^{[3][4]}

Table 2: Mole Fraction Solubility (x_1) of **Disodium Sebacate** in Water + Methanol Mixtures at Various Temperatures^[3]

Temperature (K)	x_1 ($w_2=0.1$)	x_1 ($w_2=0.2$)	x_1 ($w_2=0.3$)	x_1 ($w_2=0.4$)	x_1 ($w_2=0.5$)
283.15	0.0158	0.0125	0.0098	0.0075	0.0056
293.15	0.0178	0.0142	0.0112	0.0086	0.0065
303.15	0.0201	0.0161	0.0127	0.0099	0.0075
313.15	0.0226	0.0182	0.0145	0.0113	0.0086
323.15	0.0254	0.0205	0.0164	0.0128	0.0098
328.15	0.0269	0.0218	0.0174	0.0136	0.0104

w_2 represents the mass fraction of methanol in the solvent mixture.

Table 3: Mole Fraction Solubility (x_1) of **Disodium Sebacate** in Water + Acetone Mixtures at Various Temperatures[3]

Temperature (K)	x_1 ($w_2=0.1$)	x_1 ($w_2=0.2$)	x_1 ($w_2=0.3$)	x_1 ($w_2=0.4$)	x_1 ($w_2=0.5$)
283.15	0.0162	0.0131	0.0105	0.0083	0.0065
293.15	0.0183	0.0148	0.0119	0.0094	0.0074
303.15	0.0206	0.0167	0.0135	0.0107	0.0084
313.15	0.0232	0.0188	0.0152	0.0121	0.0095
323.15	0.0260	0.0212	0.0171	0.0136	0.0108
328.15	0.0276	0.0225	0.0182	0.0145	0.0115

w_2 represents the mass fraction of acetone in the solvent mixture.

Table 4: Mole Fraction Solubility (x_1) of **Disodium Sebacate** in Water + DMF Mixtures at Various Temperatures[3]

Temperature (K)	x_1 ($w_2=0.1$)	x_1 ($w_2=0.2$)	x_1 ($w_2=0.3$)	x_1 ($w_2=0.4$)	x_1 ($w_2=0.5$)
283.15	0.0165	0.0136	0.0111	0.0090	0.0072
293.15	0.0186	0.0154	0.0126	0.0102	0.0082
303.15	0.0210	0.0174	0.0142	0.0116	0.0093
313.15	0.0236	0.0196	0.0161	0.0131	0.0105
323.15	0.0265	0.0220	0.0181	0.0148	0.0118
328.15	0.0281	0.0234	0.0193	0.0157	0.0126

w_2 represents the mass fraction of DMF in the solvent mixture.

Solubility in Organic Solvents

Quantitative data on the solubility of **disodium sebacate** in pure organic solvents is not readily available in the literature. However, based on the general principles of solubility for sodium carboxylates, it can be inferred that its solubility in organic solvents is limited and dependent on the polarity of the solvent.^[1] Solvents with higher polarity, such as ethanol and acetone, are expected to dissolve **disodium sebacate** to some extent, while non-polar solvents like chloroform and benzene are likely to be poor solvents for this salt.^[1] The addition of alcohols to aqueous solutions of **disodium sebacate** can increase its solubility.^[5]

Experimental Protocols for Solubility Determination

The following are detailed methodologies for two common experiments used to determine the solubility of a compound: the Gravimetric Method and the Shake-Flask Method.

Gravimetric Method

The gravimetric method is a straightforward technique for determining the solubility of a solute in a solvent by measuring the mass of the solute dissolved in a known mass of a saturated solution.^[3]

Materials:

- **Disodium sebacate**
- Solvent of interest (e.g., water, organic solvent)
- Analytical balance
- Thermostatically controlled water bath or shaker
- Jacketed glass vessel or sealed flasks
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **disodium sebacate** to a known volume of the solvent in a jacketed glass vessel or a sealed flask.
 - Place the vessel in a thermostatically controlled water bath or shaker set to the desired temperature.
 - Continuously agitate the mixture using a magnetic stirrer for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid material at the end of this period confirms saturation.
- Sample Collection and Filtration:
 - Once equilibrium is achieved, stop the agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear saturated solution) using a pre-heated or pre-cooled syringe to maintain the experimental temperature.
 - Immediately filter the collected supernatant through a suitable membrane filter to remove any undissolved particles.
- Mass Determination:
 - Accurately weigh a clean, dry evaporating dish.
 - Transfer a known mass of the filtered saturated solution into the pre-weighed evaporating dish.
 - Evaporate the solvent in an oven at a temperature that will not cause decomposition of the **disodium sebacate**.
 - Once the solvent is completely evaporated, cool the evaporating dish in a desiccator and weigh it again.
- Calculation of Solubility:

- The mass of the dissolved **disodium sebacate** is the difference between the final mass of the dish with the residue and the initial mass of the empty dish.
- The mass of the solvent is the difference between the mass of the saturated solution and the mass of the dissolved **disodium sebacate**.
- Solubility can then be expressed in various units, such as grams of solute per 100 grams of solvent or grams of solute per liter of solvent.

Shake-Flask Method

The shake-flask method is another widely used and reliable technique for determining the equilibrium solubility of a compound.

Materials:

- **Disodium sebacate**
- Solvent of interest
- Screw-capped vials or flasks
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge (optional)
- Filtration apparatus
- Analytical instrument for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer)

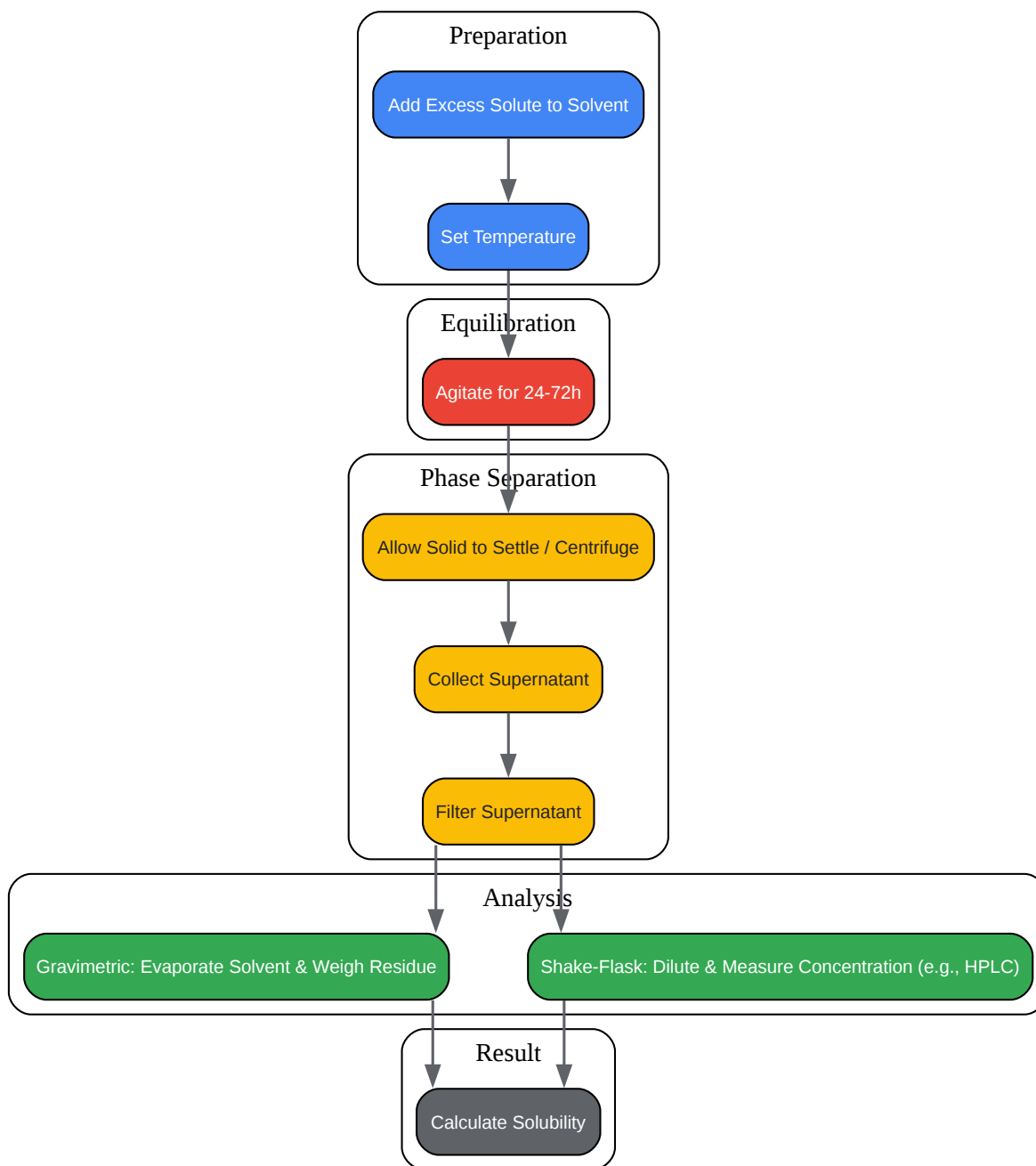
Procedure:

- Sample Preparation:
 - Add an excess amount of **disodium sebacate** to a series of vials or flasks.

- Add a precise volume of the solvent to each vial.
- Equilibration:
 - Seal the vials and place them in an orbital shaker with the temperature set to the desired value.
 - Shake the vials at a constant speed for an extended period (typically 24 to 72 hours) to allow the system to reach equilibrium.
- Phase Separation:
 - After the equilibration period, remove the vials from the shaker.
 - Allow the vials to stand undisturbed for a period to let the excess solid settle.
 - Alternatively, centrifuge the vials to facilitate the separation of the solid and liquid phases.
- Sample Analysis:
 - Carefully withdraw an aliquot of the clear supernatant.
 - Filter the aliquot to ensure no solid particles are present.
 - Dilute the filtered sample with a suitable solvent if necessary to bring the concentration within the analytical range of the chosen instrument.
 - Determine the concentration of **disodium sebacate** in the diluted sample using a validated analytical method (e.g., HPLC, UV-Vis spectrophotometry).
- Calculation of Solubility:
 - Calculate the original concentration of the saturated solution, taking into account any dilution steps.
 - The resulting concentration represents the solubility of **disodium sebacate** in the solvent at the specified temperature.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for determining the solubility of a compound using either the gravimetric or shake-flask method.



[Click to download full resolution via product page](#)

Caption: Workflow for Solubility Determination.

Conclusion

This technical guide provides a comprehensive overview of the solubility of **disodium sebacate** in aqueous and organic systems. The quantitative data presented in tabular format, along with the detailed experimental protocols, offer valuable resources for researchers and formulation scientists. While data on its solubility in pure organic solvents is limited, the general principles of carboxylate salt solubility provide a useful framework for estimation. The provided workflow diagram offers a clear visual guide for conducting solubility experiments. This information is critical for the effective utilization of **disodium sebacate** in various scientific and industrial applications, including drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. quora.com [quora.com]
- 2. 17265-14-4 CAS MSDS (SEBACIC ACID DISODIUM SALT) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. daneshyari.com [daneshyari.com]
- 4. DISODIUM SEBACATE (DSS) - Ataman Kimya [atamanchemicals.com]
- 5. biofuranchem.com [biofuranchem.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Solubility of Disodium Sebacate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1670765#disodium-sebacate-solubility-in-water-and-organic-solvents\]](https://www.benchchem.com/product/b1670765#disodium-sebacate-solubility-in-water-and-organic-solvents)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com